

Safeguarding Your Laboratory: Proper Disposal of Dibenzo-30-crown-10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Dibenzo-30-crown-10**

Cat. No.: **B100617**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemicals like **Dibenzo-30-crown-10** are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the operational and disposal plans of **Dibenzo-30-crown-10**, fostering a culture of safety and trust.

Properties and Hazards of Dibenzo-30-crown-10

Dibenzo-30-crown-10 is a macrocyclic polyether with a high affinity for certain cations. While a valuable tool in research, it is classified as a hazardous substance requiring careful handling and disposal. Understanding its properties is the first step in safe management.

Property	Value
CAS Number	17455-25-3
Molecular Formula	C ₂₈ H ₄₀ O ₁₀
Molecular Weight	536.61 g/mol
Appearance	Solid
Melting Point	106-108 °C
Primary Hazards	Irritant

Source: PubChem, Sigma-Aldrich[\[1\]](#)[\[2\]](#)

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies **Dibenzo-30-crown-10** with the following hazard statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)

Adherence to proper personal protective equipment (PPE) protocols, including the use of eyeshields and gloves, is mandatory when handling this chemical.[\[1\]](#)

Disposal Protocol: A Step-by-Step Guide

The primary directive for the disposal of **Dibenzo-30-crown-10** is to treat it as hazardous waste. The precautionary statement P501, associated with this chemical, mandates disposal of contents and container in accordance with local, regional, national, and international regulations.[\[2\]](#) For professional laboratory settings, this means engaging a licensed hazardous-waste disposal contractor.[\[3\]](#)

Operational Steps for Disposal:

- Segregation and Containment:
 - Do not mix **Dibenzo-30-crown-10** waste with other chemical waste unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
 - Collect all waste, including contaminated labware and PPE, in a dedicated, suitable, and clearly labeled closed container.[\[3\]](#) The container must be in good condition, with no leaks or cracks.
- Labeling:
 - Affix a "Hazardous Waste" label to the container.
 - Clearly identify the contents as "**Dibenzo-30-crown-10** waste." Chemical abbreviations are not acceptable.

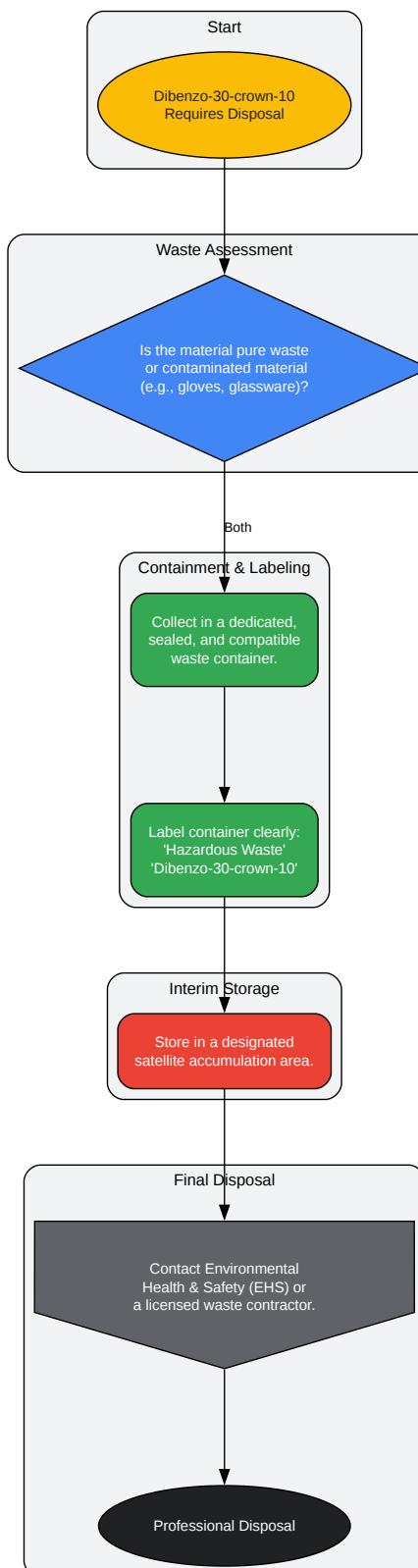
- Include the full chemical name and any other information required by your institution.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - Ensure the storage area is secure and away from incompatible materials.
- Arranging for Pickup:
 - Contact your institution's EHS department or a licensed hazardous waste disposal service to schedule a pickup.
 - Under no circumstances should **Dibenzo-30-crown-10** or its containers be disposed of down the drain or in regular trash.

Empty Containers:

Empty containers that once held **Dibenzo-30-crown-10** must also be treated as hazardous waste unless properly decontaminated. A common procedure for decontamination is a triple-rinse with a suitable solvent. The rinsate from this process must be collected and disposed of as hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Dibenzo-30-crown-10**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Dibenzo-30-crown-10** waste.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **Dibenzo-30-crown-10**, protecting both personnel and the environment. Always consult your institution's specific safety and disposal protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. coordination compounds - Are crown ethers "recycled", typically? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. hse.gov.uk [hse.gov.uk]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of Dibenzo-30-crown-10]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b100617#dibenzo-30-crown-10-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com